

Technical Guide: Physical Characteristics of 1-Phenylpentane-d5

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Compound of Interest

Compound Name: 1-Phenylpentane-d5

Cat. No.: B1459460

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This technical guide provides a comprehensive overview of the core physical characteristics of **1-Phenylpentane-d5**. Due to the limited availability of experimental data for this specific deuterated isotopologue, this guide presents data for the non-deuterated form, 1-Phenylpentane, and provides estimated values for the d5 variant based on known isotope effects. Detailed experimental protocols for determining these properties are also included.

Data Presentation: Physical Properties

The following table summarizes the key physical properties of 1-Phenylpentane and the estimated values for **1-Phenylpentane-d5**. The replacement of five hydrogen atoms with deuterium in the pentyl chain increases the molecular weight, which is expected to have a minor influence on its physical properties, such as a slight increase in melting point, boiling point, and density.^{[1][2]}

Physical Property	1-Phenylpentane (n-Amylbenzene)	1-Phenylpentane-d5 (Estimated)
Molecular Formula	C ₁₁ H ₁₆	C ₁₁ H ₁₁ D ₅
Molecular Weight	148.25 g/mol	~153.28 g/mol
Appearance	Colorless liquid	Colorless liquid
Melting Point	-75 °C	Slightly higher than -75 °C
Boiling Point	205 °C	Slightly higher than 205 °C
Density	0.863 g/mL at 25 °C	Slightly higher than 0.863 g/mL at 25 °C
Refractive Index	1.488 at 20 °C	Close to 1.488 at 20 °C
Solubility	Insoluble in water; miscible with ethanol, ether, acetone, and benzene.[3]	Insoluble in water; miscible with ethanol, ether, acetone, and benzene.
Flash Point	65 °C	~65 °C

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of liquid organic compounds like **1-Phenylpentane-d5**.

Determination of Melting Point

The melting point is determined as the temperature range over which the solid phase transitions to the liquid phase. For substances that are liquid at room temperature, the sample must first be frozen.

Method: Capillary Method[4][5]

- **Sample Preparation:** A small amount of the liquid sample is introduced into a capillary tube, which is then sealed. The sample is then frozen using a suitable cooling bath (e.g., dry ice/acetone).

- Apparatus: A calibrated melting point apparatus is used.[6]
- Procedure:
 - The frozen sample in the capillary tube is placed into the heating block of the melting point apparatus.
 - The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.
- Purity Indication: A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound.[5][7]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Method: Thiele Tube Method[8]

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
- Procedure:
 - A few milliliters of the liquid sample are placed in the small test tube.
 - The capillary tube is placed in the test tube with its open end downwards.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.

- The assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the liquid heats up, a stream of bubbles will emerge from the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[9\]](#)

Determination of Density

Density is the mass of a substance per unit volume.

Method: Pycnometry[\[10\]](#)

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), and an analytical balance.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside.
 - The filled pycnometer is weighed to determine the mass of the liquid.
 - The volume of the pycnometer is determined by repeating the process with a reference liquid of known density (e.g., distilled water).
 - The density of the sample is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Determination of Refractive Index

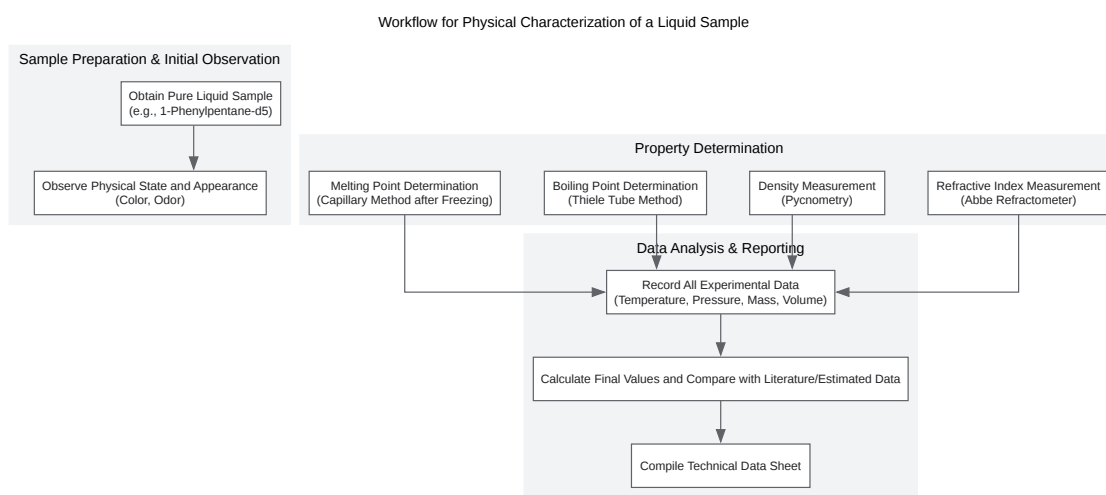
The refractive index is a dimensionless number that describes how fast light travels through the material.

Method: Abbe Refractometer[11]

- Apparatus: An Abbe refractometer with a light source and a temperature-controlled water bath.
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water, which has a refractive index of 1.3330 at 20°C).[12]
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is positioned.
 - While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and centered in the crosshairs.
 - The refractive index is read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates a general workflow for the determination of the key physical characteristics of a liquid organic compound.



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